

# Essential Safety and Operational Guide for 4-Chloropyridine-2-carbonitrile

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## Compound of Interest

Compound Name: 4-Chloropyridine-2-carbonitrile

Cat. No.: B100596

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This guide provides critical safety and logistical information for the handling and disposal of **4-Chloropyridine-2-carbonitrile** (CAS: 19235-89-3). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Chloropyridine-2-carbonitrile** is a compound that is toxic if swallowed and causes skin and serious eye irritation.<sup>[1]</sup> Appropriate personal protective equipment is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[2][3][4][5][6]	To prevent skin contact and irritation.[1] Nitrile gloves offer superior resistance to a wide range of chemicals.[2][4]
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. Face shield if splashing is a risk.	To protect against serious eye damage from splashes or dust.[1]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To minimize skin exposure. Contaminated clothing should be removed and washed before reuse.[7]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1][7]	To prevent inhalation, which can be harmful.[8]

## Safe Handling and Storage

Proper handling and storage are crucial to maintain the stability of the compound and the safety of laboratory personnel.

### Operational Plan:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.[9]
- Handling Practices: Avoid contact with skin and eyes.[1] Do not eat, drink, or smoke when using this product.[1][10] Wash hands thoroughly after handling.[1] Avoid dust formation.[1][9]

- Storage Conditions: Store in a cool, dry, and well-ventilated place.<sup>[1]</sup><sup>[11]</sup> Keep the container tightly closed.<sup>[1]</sup><sup>[12]</sup> Store locked up.<sup>[1]</sup>

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

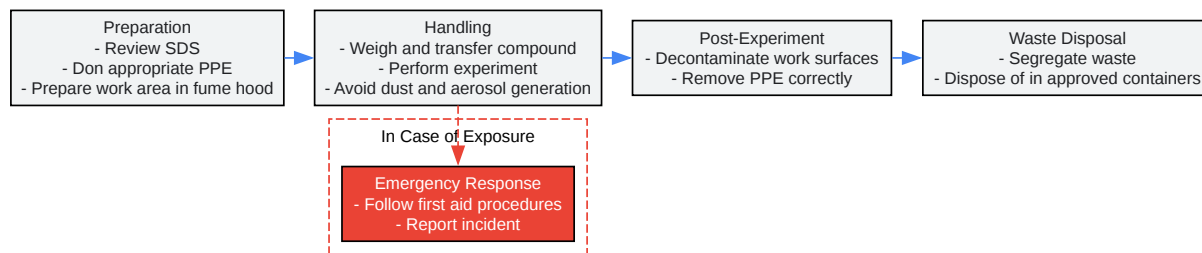
Exposure Route	First Aid Protocol
If Swallowed	Immediately call a POISON CENTER or doctor/physician. <sup>[1]</sup> Rinse mouth with water. <sup>[1]</sup> Never give anything by mouth to an unconscious person. <sup>[1]</sup>
In Case of Skin Contact	Wash off with soap and plenty of water. <sup>[1]</sup> Take the victim immediately to the hospital. <sup>[1]</sup> Consult a physician. <sup>[1]</sup>
In Case of Eye Contact	Rinse cautiously with water for at least 15 minutes. <sup>[1]</sup> Remove contact lenses, if present and easy to do. <sup>[1]</sup> Continue rinsing. <sup>[1]</sup> Consult a physician. <sup>[1]</sup>
If Inhaled	Move the person into fresh air. <sup>[1]</sup> If not breathing, give artificial respiration. <sup>[1]</sup> Consult a physician. <sup>[1]</sup>

## Disposal Plan

Dispose of contents and container in accordance with local, regional, and national regulations. It is recommended to use an approved waste disposal plant. Recycle any unused portion of the material for its approved use or return it to the manufacturer or supplier.<sup>[13]</sup>

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **4-Chloropyridine-2-carbonitrile**.



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Caption: Workflow for the safe handling of **4-Chloropyridine-2-carbonitrile**.

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